

# A Comparative Guide to Patient-Reported Outcome Measures in BSSO Surgery

**Author:** BenchChem Technical Support Team. **Date:** April 2026

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For researchers, scientists, and drug development professionals, the robust validation of Patient-Reported Outcome Measures (PROMs) is critical for accurately assessing the efficacy and impact of bilateral sagittal split osteotomy (**BSSO**) surgery. This guide provides a comparative analysis of prominent PROMs used in this field, detailing their validation metrics and the experimental protocols employed.

Bilateral sagittal split osteotomy is a common surgical procedure for correcting dentofacial deformities. Beyond objective clinical assessments, understanding the patient's perspective on outcomes such as facial appearance, psychosocial well-being, and oral function is paramount. This has led to the development and validation of several specialized PROMs. This guide focuses on the Orthognathic Quality of Life Questionnaire (OQLQ), the FACE-Q, and the Northwick Park Orthognathic Questionnaire (NOQ) as exemplary tools in this domain.

## Quantitative Comparison of Validated PROMs

The following table summarizes key quantitative data from validation studies of the OQLQ, FACE-Q, and NOQ, offering a side-by-side comparison of their psychometric properties.

Patient-Reported Outcome Measure	Cronbach's Alpha (Internal Consistency)	Intraclass Correlation Coefficient (ICC) (Test-Retest Reliability)	Key Validation Findings
Orthognathic Quality of Life Questionnaire (OQLQ)	Overall: Not explicitly stated in the provided results. However, validation studies confirm its reliability. [1][2]	Not explicitly stated in the provided results, but test-retest reliability is reported as excellent.[2]	The OQLQ is the most extensively tested orthognathic-specific PROM.[3] It is a valid and reliable instrument for measuring quality of life in orthognathic surgery patients.[2][4]
FACE-Q	>0.70 for all tested scales.[5][6]	Not explicitly stated in the provided results.	Demonstrates excellent internal consistency and discriminates well between pre- and post-operative patients and normal subjects.[5] It is a reliable and valid instrument for assessing patient-reported outcomes in orthognathic surgery. [6]
Northwick Park Orthognathic Questionnaire (NOQ)	0.72 (Standard Deviation: 0.23).[7]	0.96 (0.96 ± 0.072).[7]	High response reproducibility (92% identical responses). [7] Confirmed consistency of responses and reliability of the

collected information.  
[7]

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Newly Developed PROM (Untitled)	0.893[8]	Spearman-Brown formula coefficient: 0.944[8]	The new PROM demonstrated satisfactory feasibility, reliability, and validity in its initial clinical investigation.[8]
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## Experimental Protocols for PROM Validation

The validation of these PROMs generally adheres to established guidelines, such as the Consensus-based Standards for the selection of health Measurement INstruments (COSMIN) checklist.[9][10][11][12] The typical experimental protocol for validating a PROM in the context of **BSSO** surgery involves several key stages:

### 1. Item Generation and Content Validity:

- **Literature Review:** A comprehensive review of existing literature is conducted to identify key domains of patient concern following **BSSO** surgery.
- **Patient and Expert Interviews:** Semi-structured interviews are conducted with patients who have undergone **BSSO** and with clinical experts (e.g., maxillofacial surgeons, orthodontists) to generate a pool of relevant items for the questionnaire. This ensures that the PROM captures outcomes that are meaningful to patients.
- **Cognitive Interviews:** Once a draft questionnaire is developed, cognitive interviews are performed with a small group of patients to assess the clarity, relevance, and comprehensibility of the items and response options.

### 2. Psychometric Testing:

- **Patient Cohort:** A sufficiently large and representative cohort of pre- and post-operative **BSSO** patients is recruited for the study.

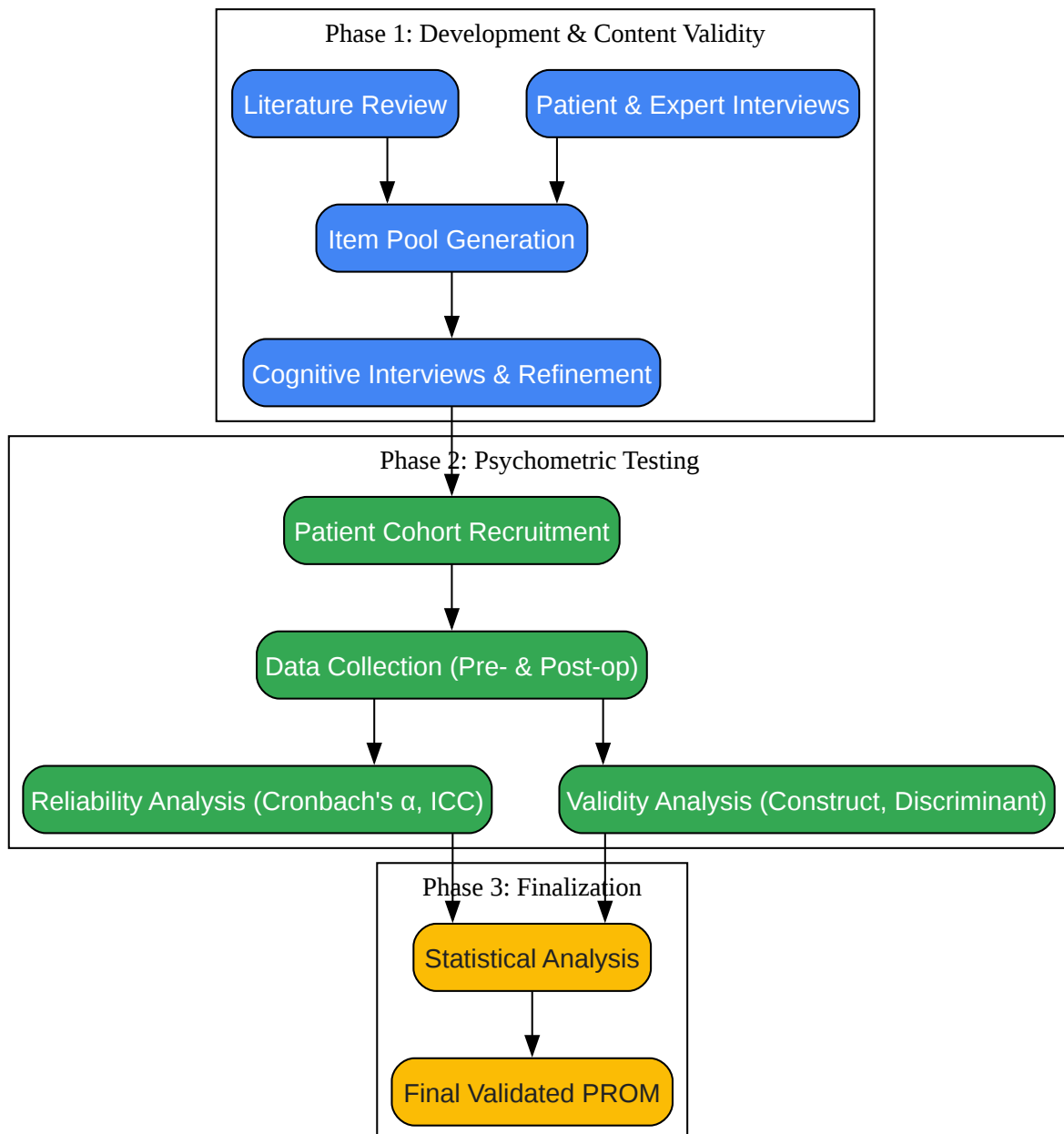
- Data Collection: The PROM is administered to the patient cohort at specific time points (e.g., pre-operatively, and at various post-operative intervals) to assess its measurement properties.
- Reliability Assessment:
  - Internal Consistency: This is typically measured using Cronbach's alpha, with a value greater than 0.70 considered acceptable.[6]
  - Test-Retest Reliability: A subset of patients completes the questionnaire on two separate occasions within a short time frame (e.g., two weeks) to assess the stability of the measure. The Intraclass Correlation Coefficient (ICC) is a common statistic for this, with values closer to 1 indicating higher reliability.[2][7]
- Validity Assessment:
  - Construct Validity: This is evaluated by testing hypotheses about the relationships between the PROM and other established measures. For example, the PROM scores might be correlated with scores from a more general quality of life questionnaire or with clinical assessments.
  - Discriminant Validity: The ability of the PROM to distinguish between different groups of patients (e.g., pre-operative vs. post-operative) is assessed.

### 3. Data Analysis:

- Statistical analyses are performed to evaluate the psychometric properties of the PROM. This includes calculating Cronbach's alpha, ICCs, and conducting factor analysis to assess the underlying structure of the questionnaire.

## Visualizing the PROM Validation Workflow

The following diagram illustrates the typical workflow for validating a patient-reported outcome measure in the context of **BSSO** surgery.

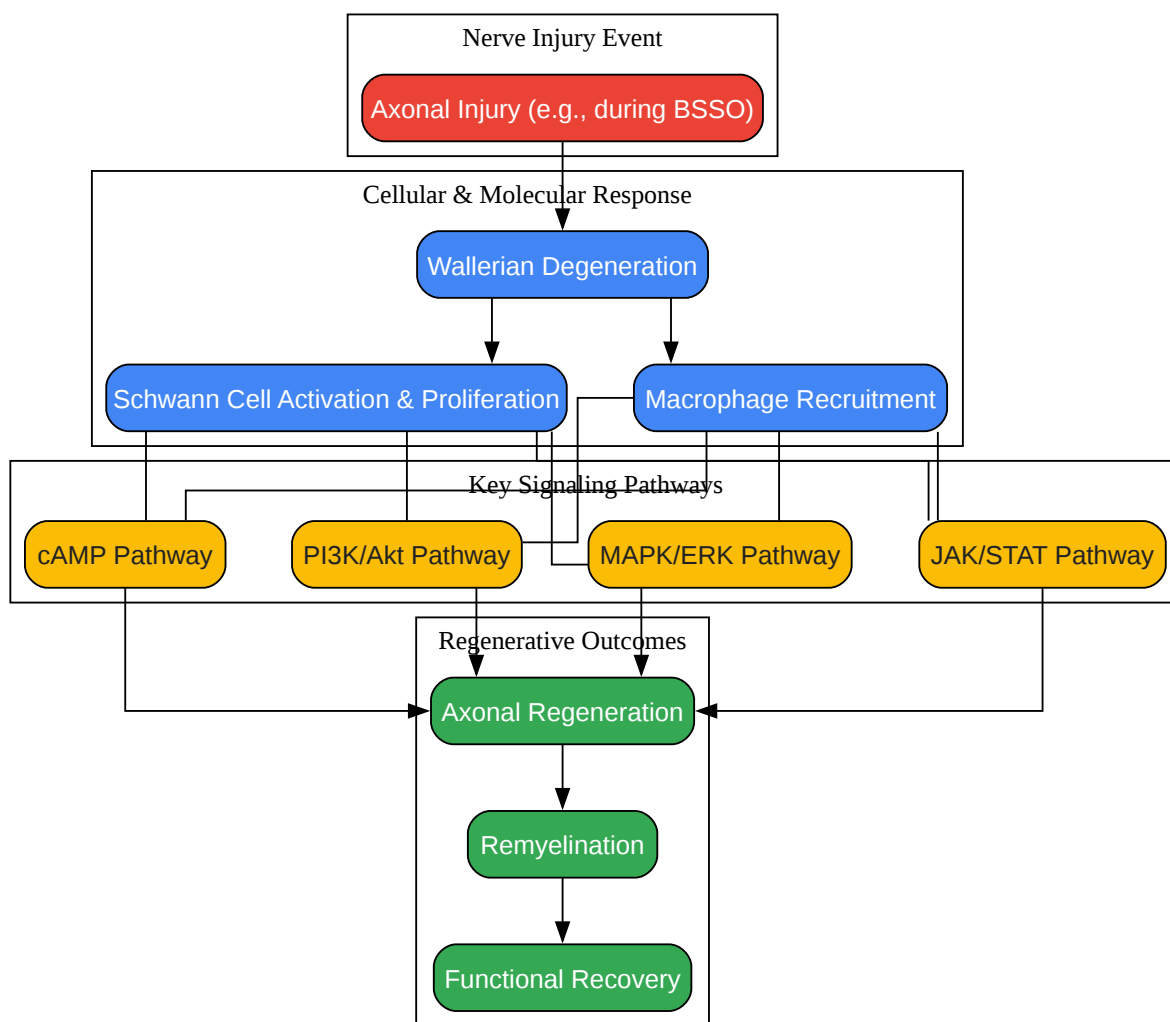


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Caption: Workflow for PROM Validation in **BSSO** Surgery.

## Signaling Pathways in Nerve Recovery Post-BSSO

A significant patient-reported outcome following **BSSO** is neurosensory function. Injury to the inferior alveolar nerve is a known complication, and understanding the biological basis of recovery is crucial. The diagram below illustrates some of the key signaling pathways involved in peripheral nerve injury and regeneration.



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Caption: Signaling Pathways in Nerve Regeneration After Injury.

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